

A Comprehensive Technical Guide to trans-2-Hexenyl Acetate

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Compound of Interest

Compound Name: *trans-2-Hexenyl acetate*

CAS No.: 2497-18-9

Cat. No.: B1223535

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For Researchers, Scientists, and Drug Development Professionals

Section 1: Core Chemical Identity

trans-2-Hexenyl acetate, also known as (E)-2-hexen-1-yl acetate, is an organic compound classified as an ester. Its distinct chemical structure is the foundation of its characteristic properties and reactivity.

Key Identifiers and Properties:

Identifier	Value	Source
CAS Number	2497-18-9	[1][2]
Molecular Formula	C ₈ H ₁₄ O ₂	[1][3][4]
Molecular Weight	142.20 g/mol	[2][4][5]
Appearance	Colorless to pale yellow liquid	[4][6]
Boiling Point	165-166 °C	[1][4]
Density	Approximately 0.898 g/mL at 25 °C	[1]
Synonyms	Acetic acid trans-2-hexenyl ester, (E)-2-hexen-1-yl acetate, Hexenyl trans-2 acetate	[3][5]

The Chemical Abstracts Service (CAS) number is a unique identifier, crucial for unambiguous identification in research and regulatory contexts. The molecular formula and weight are fundamental for stoichiometric calculations in synthesis and for analytical characterization.

Section 2: Synthesis and Mechanistic Insights

The industrial synthesis of **trans-2-Hexenyl acetate** is a prime example of esterification. This reaction typically involves the acid-catalyzed reaction of trans-2-hexen-1-ol with acetic anhydride or acetic acid.

Experimental Protocol: Fischer Esterification of trans-2-Hexen-1-ol

This protocol outlines a standard laboratory-scale synthesis.

Materials:

- trans-2-Hexen-1-ol
- Acetic anhydride

- Sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Separatory funnel

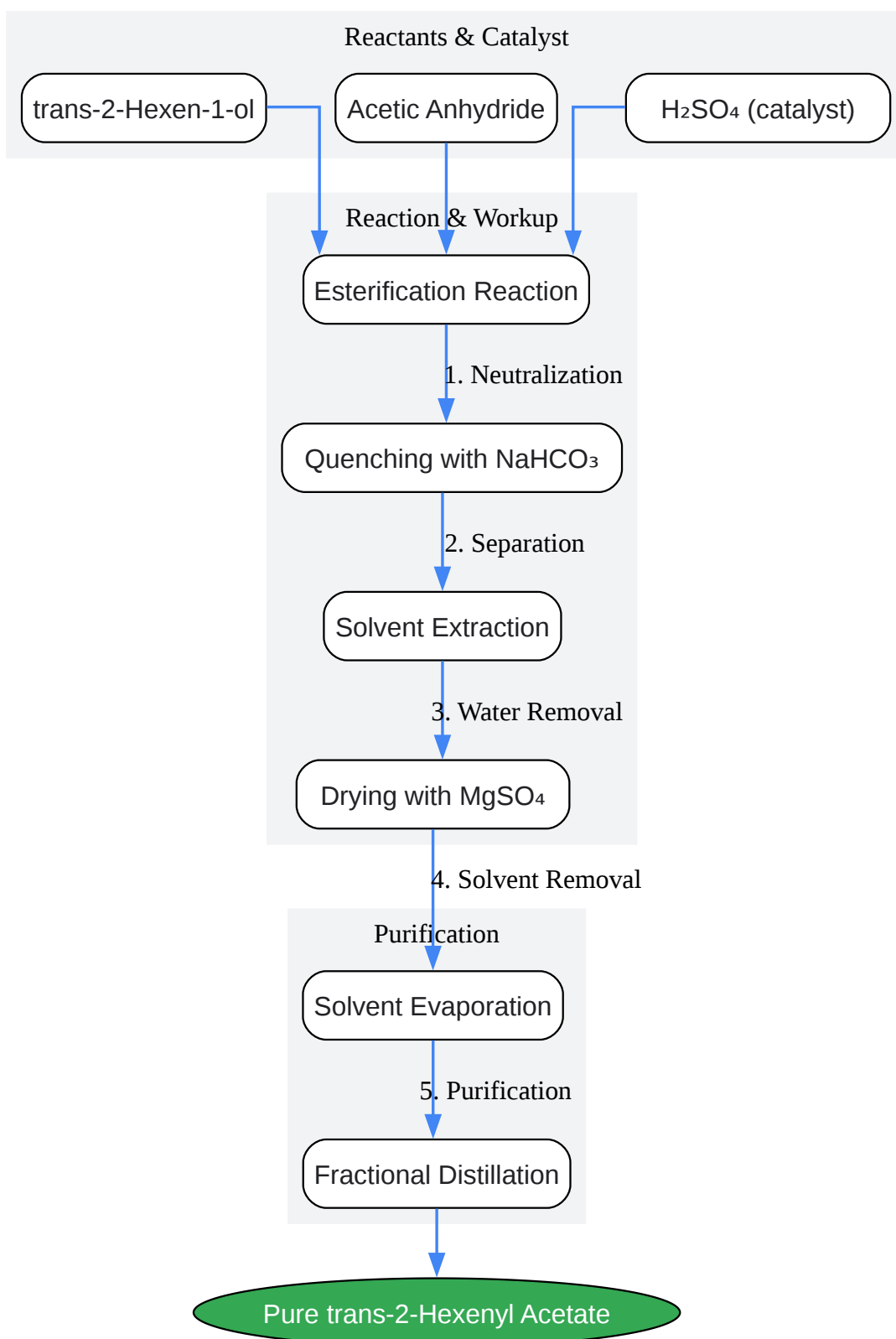
Procedure:

- In a round-bottom flask, combine one molar equivalent of trans-2-Hexen-1-ol with 1.2 molar equivalents of acetic anhydride.
- Slowly add a catalytic amount of concentrated sulfuric acid while stirring and cooling the mixture in an ice bath.
- Allow the reaction to proceed at room temperature for several hours, monitoring its progress via thin-layer chromatography (TLC).
- Upon completion, quench the reaction by carefully adding it to a saturated sodium bicarbonate solution to neutralize the excess acid.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with a suitable organic solvent, such as diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by fractional distillation to obtain pure **trans-2-Hexenyl acetate**.

Causality in Experimental Choices: The use of excess acetic anhydride drives the equilibrium of the esterification reaction towards the product side, maximizing the yield. The catalytic amount of sulfuric acid protonates the carbonyl oxygen of the acetic anhydride, making it more

electrophilic and susceptible to nucleophilic attack by the alcohol. The final purification by distillation is essential to remove any unreacted starting materials and byproducts, ensuring a high-purity final product.

Visualizing the Synthesis Workflow



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Caption: Workflow for the synthesis of **trans-2-Hexenyl acetate**.

Section 3: Applications in Research and Industry

trans-2-Hexenyl acetate is a versatile compound with applications spanning multiple sectors, primarily due to its characteristic fruity and green aroma.

- **Flavor and Fragrance Industry:** It is a key component in the formulation of artificial fruit flavors, particularly apple and pear, and is used to impart fresh, green notes to perfumes and cosmetics.[\[3\]](#)[\[4\]](#)
- **Organic Synthesis:** In a research and development context, it serves as a valuable starting material or intermediate for the synthesis of more complex molecules.[\[3\]](#) Its double bond and ester functional group offer multiple sites for chemical modification, making it a useful building block in the creation of novel pharmaceuticals and agrochemicals.[\[3\]](#)
- **Food Preservation:** Emerging research is exploring its antimicrobial properties for potential use as a natural alternative to synthetic preservatives in perishable food products, thereby extending their shelf life.[\[3\]](#)

Section 4: Analytical Characterization and Quality Control

Ensuring the purity and identity of **trans-2-Hexenyl acetate** is paramount for its application, especially in the food and fragrance industries. A combination of analytical techniques is employed for comprehensive quality control.

Analytical Techniques:

Technique	Purpose
Gas Chromatography (GC)	To determine the purity of the compound and identify any volatile impurities.
Mass Spectrometry (MS)	To confirm the molecular weight and fragmentation pattern, verifying the compound's identity.
Nuclear Magnetic Resonance (NMR) Spectroscopy	To elucidate the precise molecular structure, including the stereochemistry of the double bond.
Fourier-Transform Infrared (FTIR) Spectroscopy	To identify the characteristic functional groups, such as the ester carbonyl and the C=C double bond.

This multi-faceted analytical approach provides a self-validating system for the quality control of **trans-2-Hexenyl acetate**, ensuring it meets the stringent requirements for its intended applications.

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